

Technical Support Center: 1,1-Dibromoacetone

Handling and Safety

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Compound of Interest

Compound Name: 1,1-Dibromoacetone

Cat. No.: B6598254

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This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **1,1-Dibromoacetone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,1-Dibromoacetone**?

A1: **1,1-Dibromoacetone** is a hazardous chemical. The primary hazards include:

- **Toxicity:** The toxicological properties have not been thoroughly investigated, but it is harmful if swallowed or inhaled.[1]
- **Irritation:** It may cause respiratory irritation and is irritating to the skin and eyes.[1][2][3]
- **Corrosivity:** Some sources classify similar compounds as corrosive, causing severe skin burns and eye damage.[4]

Q2: What Personal Protective Equipment (PPE) is required when handling **1,1-Dibromoacetone**?

A2: A comprehensive approach to personal protection is crucial. Always use the following PPE:

- **Hand Protection:** Wear chemical-impermeable gloves. Inspect gloves before use and use a proper removal technique to avoid skin contact.[1][5]

- Eye/Face Protection: Use safety glasses with side-shields or goggles. Ensure eyewash stations are readily accessible.[\[2\]](#)[\[6\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)[\[6\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or if working in a poorly ventilated area.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Q3: What are the proper storage conditions for **1,1-Dibromoacetone**?

A3: Store **1,1-Dibromoacetone** in a dry, sealed container in a well-ventilated place.[\[1\]](#)[\[2\]](#) Some sources recommend refrigeration.[\[2\]](#) Keep the container tightly closed and away from incompatible materials such as water and oxidizing agents.[\[2\]](#)

Q4: What should I do in case of accidental exposure to **1,1-Dibromoacetone**?

A4: Immediate action is critical in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[5\]](#)

Q5: How should I dispose of **1,1-Dibromoacetone** waste?

A5: Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#)[\[3\]](#) Do not let the product enter drains.[\[1\]](#)

Troubleshooting Guide

Problem: I smell a strong, irritating odor in the lab.

- Possible Cause: Potential leak or spill of **1,1-Dibromoacetone**.
- Solution:
 - Evacuate the immediate area.
 - Ensure adequate ventilation.
 - If safe to do so, and while wearing appropriate PPE, identify the source of the leak.
 - Follow the spill cleanup procedure outlined below.

Problem: My skin has come into contact with **1,1-Dibromoacetone**.

- Immediate Action:
 - Immediately proceed to the nearest safety shower or sink.
 - Wash the affected area with soap and plenty of water for at least 15 minutes.[\[1\]](#)[\[2\]](#)
 - Remove any contaminated clothing while under the shower.
 - Seek immediate medical attention.[\[1\]](#)

Quantitative Data Summary

While specific quantitative exposure limits for **1,1-Dibromoacetone** were not readily available in the provided search results, the following table summarizes key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C3H4Br2O	[1]
Molecular Weight	215.87 g/mol	[1]
CAS Number	867-54-9	[1]

Experimental Protocols

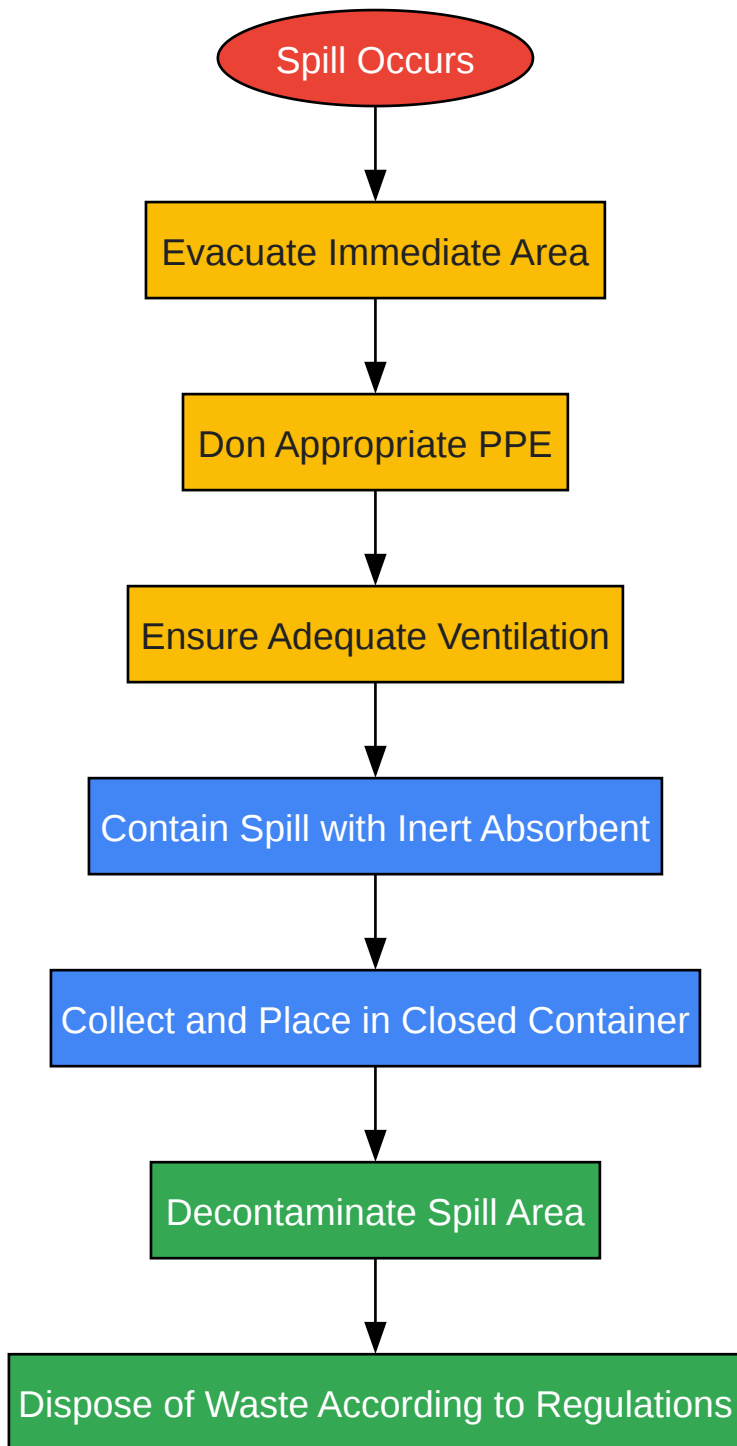
Note: No specific experimental protocols involving the use of **1,1-Dibromoacetone** were detailed in the safety-focused search results. Researchers should consult their specific experimental designs and institutional safety guidelines before proceeding.

Visualizations

Emergency Spill Response Workflow

The following diagram outlines the logical steps to follow in the event of a **1,1-Dibromoacetone** spill.

Workflow for 1,1-Dibromoacetone Spill



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